

Propylparaben's Activity in Androgen Receptor Bioassays: A Comparative Analysis

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Compound of Interest

Compound Name: *Propylparaben*

Cat. No.: *B1679720*

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of **Propylparaben**'s Performance in Androgen Receptor Bioassays with Supporting Experimental Data.

Propylparaben, a widely used preservative in cosmetics, pharmaceuticals, and food products, has come under scientific scrutiny for its potential endocrine-disrupting properties, particularly its interaction with the androgen receptor (AR). This guide provides a comprehensive assessment of **propylparaben**'s activity in various androgen receptor bioassays, presenting a comparative analysis with other parabens and alternative preservatives. The information is intended to assist researchers and professionals in drug development in understanding the landscape of AR activity of these compounds.

Quantitative Assessment of Androgen Receptor Activity

The following tables summarize the quantitative data from key in vitro and in vivo bioassays assessing the anti-androgenic activity of **propylparaben** and other relevant compounds.

In Vitro Androgen Receptor Competitive Binding Assay

This assay measures the ability of a test compound to compete with a radiolabeled androgen for binding to the androgen receptor. The IC₅₀ value represents the concentration of the test compound that inhibits 50% of the specific binding of the radiolabeled androgen.

Compound	Receptor Source	IC50 (M)	Reference
Propylparaben	Recombinant Rat AR	9.7 x 10 ⁻⁴	[1]
Methylparaben	Not specified	No binding effect	
Butylparaben	Not specified	Weak competitive binding	

Note: Lower IC50 values indicate a higher binding affinity to the androgen receptor.

In Vitro Androgen Receptor Transcriptional Activation Assay (AR-EcoScreen™)

This reporter gene assay measures the ability of a compound to inhibit the transcriptional activity of the androgen receptor induced by a reference androgen (e.g., testosterone or dihydrotestosterone).

Compound	Cell Line	Testosterone Concentration	% Inhibition at 10 μ M	IC50 (μ M)	Reference
Propylparaben	HEK293	0.125 nM	19%	86	[2]
Methylparaben	HEK293	0.125 nM	40%	-	[2]
Butylparaben	HEK293	0.125 nM	33%	68	[2]
Isobutylparaben	CHO-K1	-	-	76	
Isopropylparaben	CHO-K1	-	-	42	
Flutamide (Positive Control)	HEK293	1.0 nM	90%	-	[2]
Vinclozolin (Positive Control)	HEK293	1.0 nM	94%	-	

Note: A higher percentage of inhibition and a lower IC50 value indicate greater anti-androgenic activity.

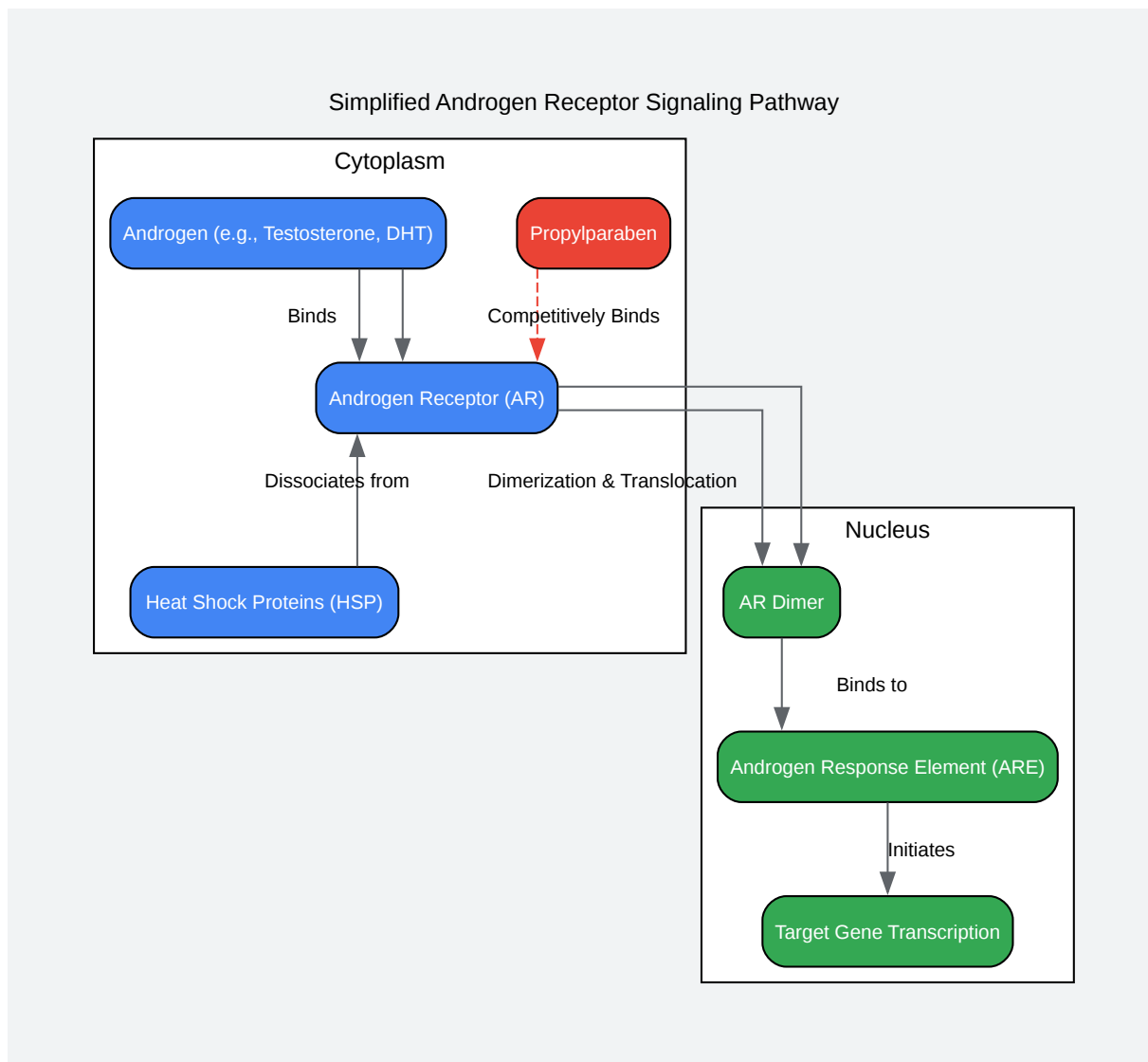
In Vivo Hershberger Bioassay

This assay assesses the androgenic and anti-androgenic effects of a substance in castrated male rats by measuring the weight of androgen-dependent tissues.

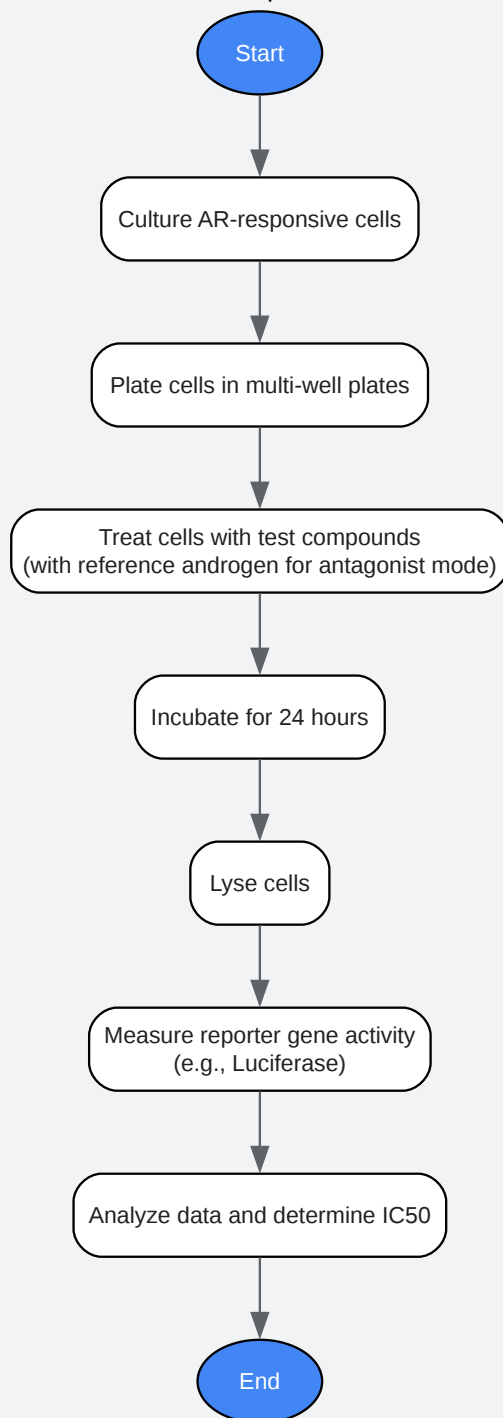
Compound	Dosing	Effect on Androgen-Dependent Tissue Weights	Reference
Propylparaben	250 and 750 mg/kg/day (oral)	Significant decrease	
Flutamide (Positive Control)	3 mg/kg/day (oral)	Significant decrease	

Androgen Receptor Signaling Pathway

The androgen receptor is a ligand-activated transcription factor that, upon binding to androgens like testosterone and dihydrotestosterone (DHT), translocates to the nucleus, dimerizes, and binds to androgen response elements (AREs) on DNA to regulate the transcription of target genes. Anti-androgenic compounds can interfere with this pathway at various steps, such as by competitively binding to the AR and preventing its activation.



Workflow for AR Transcriptional Activation Assay

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References

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